Application Note: High-Resolution Mass Spectrometry Analysis of N-Acetyl-Lysine Peptides

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Compound of Interest	
Compound Name:	*AC-Lys(AC)-OH*
CAS No.:	*499-86-5*
Cat. No.:	*B556374*

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Target Analyte: Peptides containing

-acetyl-lysine (including N-terminal acetylated species). Context: Epigenetics (Histone PTMs), Synthetic Peptide QC, and Biomarker Discovery.

Introduction & Scientific Rationale

The precise characterization of peptides containing **AC-Lys(AC)-OH** (referring here to residues with

-acetylation, potentially combined with N-terminal

-acetylation) is a cornerstone of epigenetic research and therapeutic peptide development.[1] Acetylation neutralizes the positive charge of the lysine side chain, altering protein structure and DNA affinity.

In mass spectrometry (MS), this modification presents two specific analytical challenges that this protocol addresses:

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- Isobaric Interference: The mass shift of acetylation (+42.0106 Da) is nearly identical to trimethylation (+42.0470 Da). The mass difference (

  m) is only 0.0364 Da, requiring high-resolution instrumentation to prevent false positives.

- Proteolytic Resistance: Trypsin, the standard proteomic enzyme, cannot cleave at the C-terminal side of acetylated lysine residues.[2] This results in "missed cleavages" and longer, more hydrophobic peptides that require modified chromatographic strategies.

This guide provides a self-validating workflow for the identification and quantification of these species, leveraging specific diagnostic ions and high-resolution acquisition methods.

Technical Background & Physics of Measurement

Resolution Requirements

To distinguish Acetylation from Trimethylation, the mass spectrometer must resolve the 36 mDa difference.

- Required Resolution (R): At m/z 400,

  is theoretically sufficient, but for complex biological matrices,

  (at m/z 200) is recommended to ensure baseline separation of isotopic envelopes.

Diagnostic Fragmentation (The "126" Marker)

While the standard immonium ion for acetyl-lysine appears at m/z 143.1179, it is often low intensity. A more robust diagnostic marker is the specific ion at m/z 126.0913.[3][4]

- Mechanism: This ion is generated via High-Energy Collisional Dissociation (HCD) and corresponds to the acetyl-lysine immonium ion losing ammonia (

).

- Utility: The presence of m/z 126.0913 is a "Go/No-Go" validator for the presence of Acetyl-Lysine in a spectrum.

Data Summary Table

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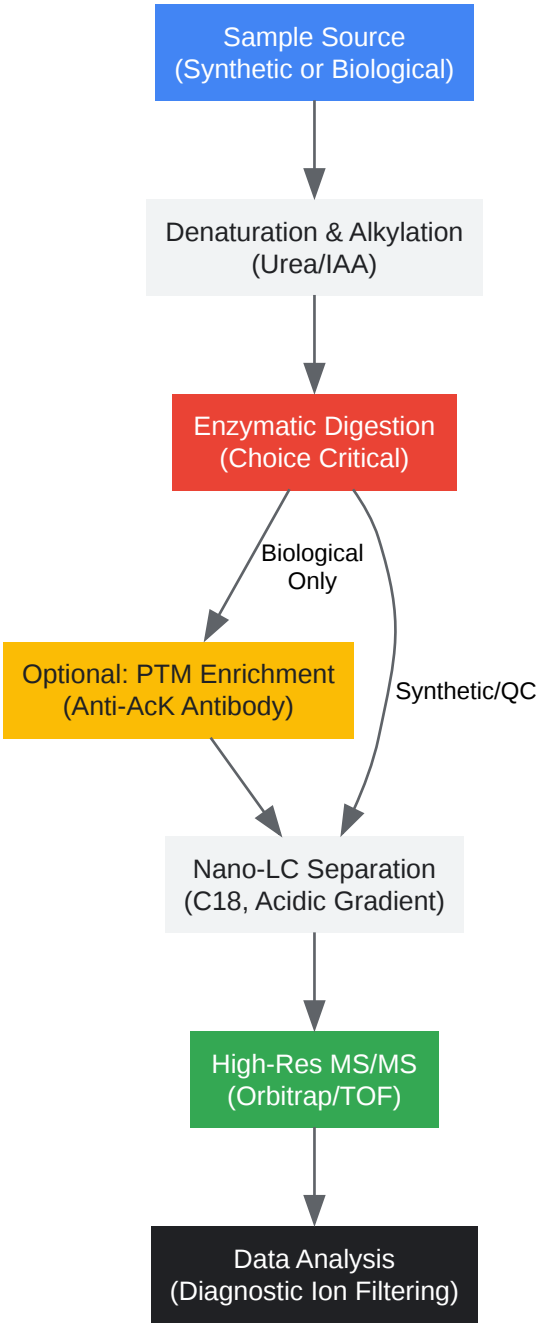
Parameter	Acetylation (Ac)	Trimethylation (Me3)	Difference
Monoisotopic Mass Shift	+42.0106 Da	+42.0470 Da	0.0364 Da
Chemical Composition			vs O
Trypsin Cleavage	Blocked	Blocked	N/A
Diagnostic Ion (HCD)	m/z 126.0913	m/z 59.073 (Trimethyl-ammonium)	Distinct

Experimental Workflow Diagrams

Figure 1: Analytical Workflow for Acetyl-Peptide Analysis

This workflow accounts for the trypsin-blocking effect of the acetyl group.

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Caption: Step-by-step workflow emphasizing the divergence between biological enrichment and synthetic QC paths.

Protocol 1: Sample Preparation & Digestion

Note: Standard Trypsin protocols will fail to cleave at the modified lysine. This protocol uses alternative strategies to ensure sequence coverage.

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Materials

- Enzymes: Sequencing Grade Trypsin (Promega) AND Endoproteinase Glu-C (S. aureus) or Arg-C.
- Buffer: 50 mM Ammonium Bicarbonate (pH 8.0).
- Alkylation: Iodoacetamide (IAA).

Step-by-Step Procedure

- Solubilization: Dissolve peptide/protein in 8M Urea / 50 mM Ammonium Bicarbonate.
- Reduction/Alkylation: Reduce with 5 mM DTT (45 min, 56°C) and alkylate with 14 mM IAA (30 min, dark, RT). Quench with 5 mM DTT.
- Dilution: Dilute Urea to < 1M using 50 mM Ammonium Bicarbonate.
- Digestion (The "Double Cut" Method):
  - Primary Digestion: Add Trypsin (1:50 enzyme:protein ratio).[2] Incubate overnight at 37°C.
  - Secondary Digestion (Critical): Because Trypsin skips Ac-Lys, add Glu-C (1:50 ratio) and incubate for an additional 4-6 hours. Glu-C cleaves at Asp/Glu residues, cutting the long hydrophobic stretches left by Trypsin.
- Desalting: Acidify with TFA to pH < 3. Desalt using C18 StageTips or SPE columns.

Protocol 2: LC-MS/MS Acquisition Parameters

Designed for Orbitrap-type instruments (e.g., Exploris 480, Lumos).

Chromatographic Setup

- Column: C18 Reverse Phase (1.9 µm particle, 75 µm ID x 25 cm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in 80% Acetonitrile.

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- Gradient: Acetylated peptides are more hydrophobic. Extend the high-organic wash phase to ensure no carryover of poly-acetylated species.

Mass Spectrometer Settings

- MS1 (Full Scan):
  - Resolution: 60,000 or 120,000 (Essential for Ac/Me3 separation).
  - AGC Target: 3e6.
  - Mass Range: 350–1600 m/z.
- MS2 (Fragmentation):
  - Isolation Window: 1.4 m/z.
  - Fragmentation Mode:HCD (Higher-energy Collisional Dissociation).
  - Collision Energy (NCE): 28–32%. (HCD is required to generate the m/z 126.0913 diagnostic ion; CID is often too soft).
  - Resolution: 30,000 (High res MS2 allows confirmation of the diagnostic ion mass).
  - First Mass:100 m/z (Critical: Standard settings often start at 140 m/z. You MUST lower this to detect the 126 marker).

Data Analysis & Validation Logic

The "126 Check" (Self-Validation)

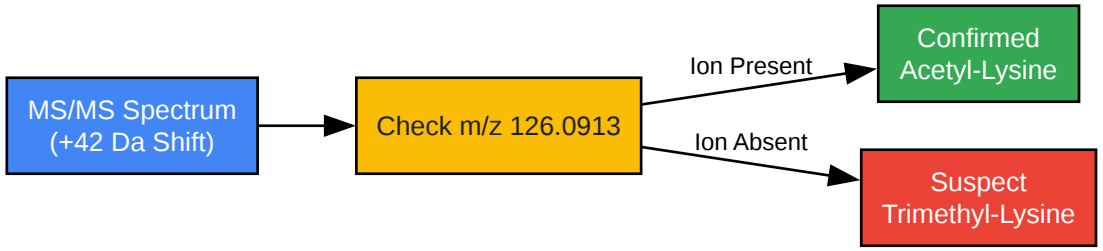
When reviewing spectra, apply this boolean logic to validate an Acetyl-Lysine assignment:

- Precursor Mass Check: Does the precursor mass error support +42.0106 Da (Ac) better than +42.0470 Da (Me3)?
- Diagnostic Ion Check: Extract the ion chromatogram (XIC) for m/z 126.0913 (± 10 ppm).
  - If Present: Strong evidence for Acetyl-Lysine.[4][5][6][7]

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- If Absent: Suspect Trimethylation or false discovery, unless the peptide is C-terminal or very short.

Logic Diagram: Spectral Validation



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Caption: Decision tree for validating acetyl-lysine assignments using the diagnostic marker.

Troubleshooting

Issue	Root Cause	Solution
No Diagnostic Ion (126 m/z)	"First Mass" setting too high.	Set MS2 scan range to start at m/z 100 or 110.
Low Sequence Coverage	Trypsin missed cleavages.	Use Protocol 1 (Glu-C/Trypsin combo) or Chymotrypsin.
False Positives (Me3)	Low Resolution MS1.	Increase MS1 Resolution to >60k; Use retention time (Me3 elutes earlier than Ac).

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